

understanding the different hydrates of lead styphnate

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Compound of Interest

Compound Name: Lead styphnate

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An In-depth Technical Guide to the Hydrates of **Lead Styphnate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the different known hydrates of **lead styphnate** (lead 2,4,6-trinitroresorcinate), a primary explosive used in detonator and primer mixtures. The document details the synthesis, structure, and properties of its various forms, presenting quantitative data in structured tables and outlining key experimental protocols.

Introduction to Lead Styphnate and its Hydrates

Lead styphnate ($C_6H_3N_3O_8Pb$) is the lead salt of styphnic acid. It is known to exist in several forms, including different polymorphs, hydrates, and basic salts.[1][2] The most common form is the normal **lead styphnate** monohydrate.[1][3] Other documented forms include anhydrous **lead styphnate**, as well as various basic salts like monobasic, tribasic dihydrate, and pentabasic **lead styphnate**. [1][2][4] The degree of hydration and the crystalline structure significantly influence the compound's sensitivity and explosive properties.

The color of **lead styphnate** samples can vary widely, from yellow and gold to orange, reddish-brown, and brown.[1][2][4] It is only slightly soluble in water and methanol.[1][4]

Physicochemical and Explosive Properties

The properties of **lead styphnate** hydrates and its anhydrous form are summarized below. The monohydrate is the most common form, while the anhydrous form is noted for its increased sensitivity.

Table 1: General Properties of Lead Styphnate Forms

Property	Value	Form/Condition
Chemical Formula	C ₆ HN ₃ O ₈ Pb	All forms
Molar Mass	450.288 g/mol	Anhydrous
Appearance	Yellow to brown crystalline solid	All forms
Crystal System	Monoclinic (α and β polymorphs)	Normal Lead Styphnate
Orthorhombic	A specific form of basic lead styphnate	
Density	3.06 to 3.1 g/cm ³	
2.9 g/cm ³	Anhydrous	Monohydrate
3.878 g/cm ³	Basic Lead Styphnate	
Detonation Velocity	5,200 m/s (5.2 km/s)	General
Explosion Temperature	265–280 °C (after 5 seconds)	General
Heat of Formation	-835 kJ/mol	General

Sources:[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Thermal Decomposition Data

Form	Property	Value	Conditions
Normal Lead Styphnate	Heat of Reaction (Decomposition)	1960 ± 70 J/g	Non-isothermal, inert atmosphere
	Activation Energy (Decomposition)	184 ± 11 kJ/mol	
	T of I (DSC Method)	518 K - 542 K	
	Heat of Reaction (Dehydration)	87 ± 8 J/g	
Basic Lead Styphnate	Heat of Reaction (Decomposition)	1170 ± 45 J/g	Non-isothermal, inert atmosphere
	Activation Energy (Decomposition)	203 ± 12 kJ/mol	
	T of I (DSC Method)	505 K - 525 K	

Source:[9]

Synthesis and Experimental Protocols

The synthesis of **lead styphnate** typically involves a precipitation reaction between a soluble lead salt and styphnic acid or a styphnate salt.[3] The control of reaction parameters such as temperature, pH, and reagent addition rate is crucial for obtaining the desired crystalline form and particle size.[3]

Synthesis of Normal Lead Styphnate Monohydrate (α -polymorph)

This protocol is based on the widely used method involving magnesium styphnate as an intermediate, which allows for better control over the final product's properties.[3][10]

Experimental Protocol:

- Preparation of Magnesium Styphnate Solution:
 - React styphnic acid with magnesium carbonate or magnesium oxide in an aqueous medium.[3][10] For example, add 11.3 kg of magnesium carbonate in small quantities to a stirred solution of 27.5 kg of styphnic acid in 70 liters of distilled water, warmed to 45°C.[11]
 - Increase the temperature to 55-60°C and continue stirring until the dissolution is complete.[11]
 - Cool the solution, adjust the volume (e.g., to 110 liters), and filter. The pH should be above 7.2.[11]
- Precipitation of **Lead Styphnate**:
 - Acidify the magnesium styphnate solution with nitric acid to a specific concentration of free styphnic acid.[3] A pH of 2.5–3.0 is often targeted to prevent the formation of basic **lead styphnates**. [3]
 - Heat the acidified solution to a temperature above 60°C (e.g., 80°C) with stirring.[3][12] Temperatures above 60°C favor the formation of the crystalline α -polymorph.[3]
 - Slowly add a solution of a soluble lead salt, typically lead nitrate, to the heated magnesium styphnate solution.[3][12] The slow addition helps in forming larger, more uniform crystals.[3]
 - Continue stirring for a period (e.g., 10 minutes) after the addition is complete, then allow the mixture to cool.[12]
 - The resulting precipitate of normal **lead styphnate** monohydrate is then filtered, washed with water, and dried.[10]

Synthesis of Anhydrous Lead Styphnate

The preparation of anhydrous **lead styphnate** often requires non-aqueous or mixed solvent systems to prevent the formation of the monohydrate.[3]

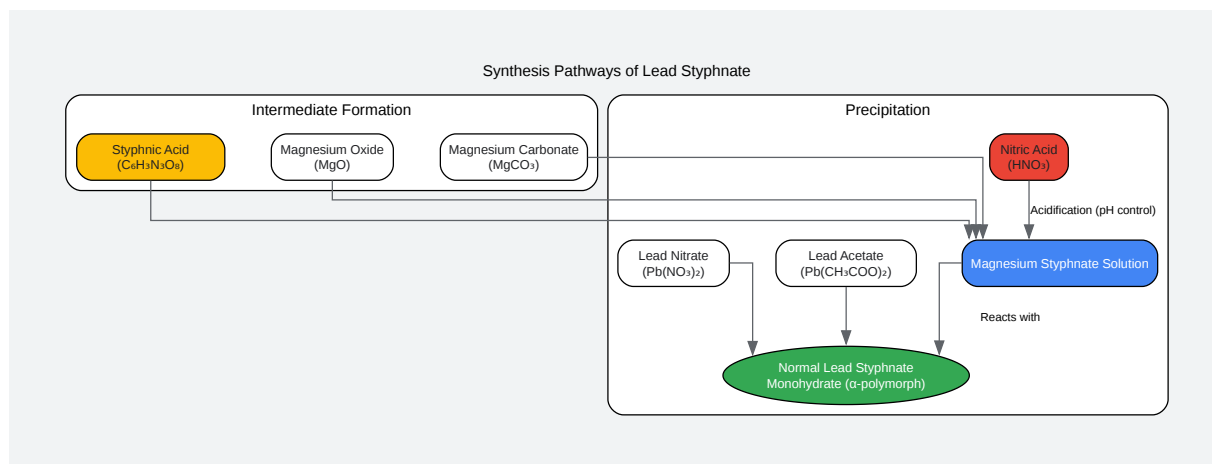
Experimental Protocol:

- Preparation of Reactant Solutions:
 - Prepare a solution of a lead salt (lead acetate or lead nitrate) in glycerin. For instance, dissolve 16 grams of lead acetate in 30 cc of glycerin.[13]
 - Separately, prepare a solution of styphnic acid in a solvent that is miscible with both glycerin and water, such as acetone or methanol. For example, dissolve 10 grams of styphnic acid in 50 cc of acetone.[13]
 - Add a dehydrating agent, such as acetic anhydride (e.g., 2 cc), to the styphnic acid solution.[13]
- Reaction and Precipitation:
 - Intermix the glycerin solution of the lead salt with the styphnic acid solution.[13]
 - Ensure the pH of the reaction mixture is maintained below 4.5.[13]
 - Gradually add water to the reaction mixture. This will cause the anhydrous **lead styphnate** to precipitate.[13]
 - The precipitate is then collected by filtration, washed, and dried.

Visualizations

Synthesis Pathways for Lead Styphnate

The following diagram illustrates the common chemical pathways for the synthesis of normal **lead styphnate**.

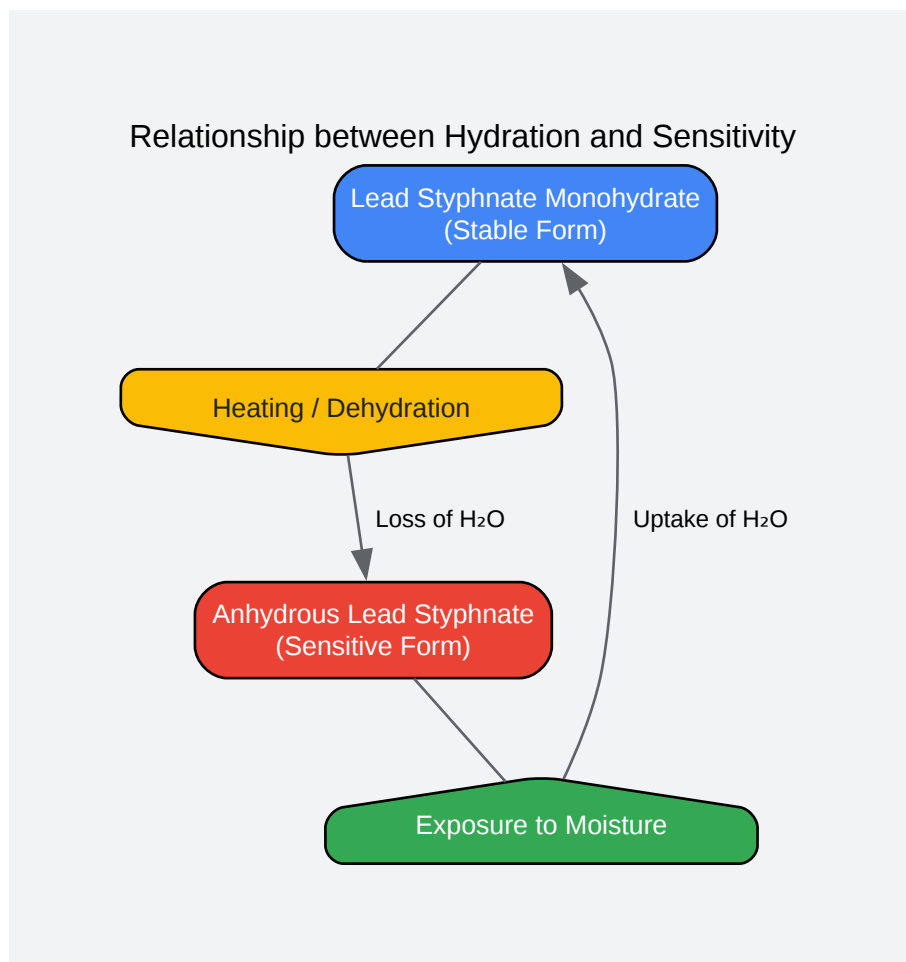


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Caption: General synthesis route for normal **lead styphnate** via a magnesium styphnate intermediate.

Logical Relationship of Hydrate Stability

The following diagram illustrates the relationship between the hydrated and anhydrous forms of **lead styphnate** and the effect on sensitivity.



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Caption: Conversion between monohydrate and anhydrous forms of **lead styphnate**.

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